

Application Notes and Protocols for Scopolamine Butylbromide in Small Animal MRI

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Compound of Interest

Compound Name: *Scopolamine butylbromide*

Cat. No.: *B1668129*

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Mitigating Motion Artifacts in Preclinical Abdominal Imaging

Introduction

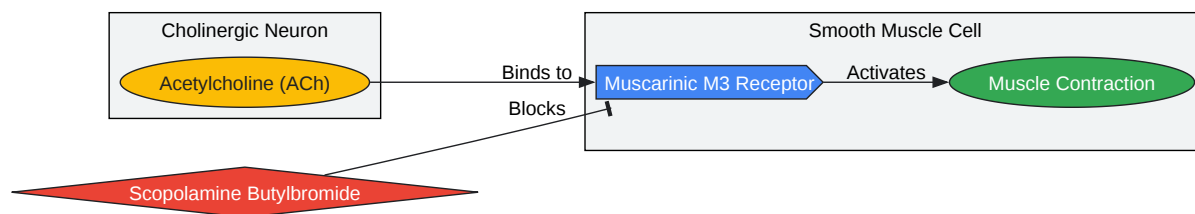
Motion artifacts, primarily from respiration and peristalsis, represent a significant challenge in small animal Magnetic Resonance Imaging (MRI), particularly in abdominal and pelvic studies. These artifacts can obscure anatomical details, degrade image quality, and compromise the quantitative accuracy of imaging data, thereby impacting the reliability of preclinical research in areas such as oncology, gastroenterology, and drug development. **Scopolamine butylbromide**, also known by the trade name Buscopan, is a peripherally acting antimuscarinic agent that effectively reduces smooth muscle contractions. Its use in clinical and preclinical imaging helps to suppress peristaltic motion, leading to a substantial improvement in image quality.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **scopolamine butylbromide** to minimize motion artifacts in small animal MRI studies.

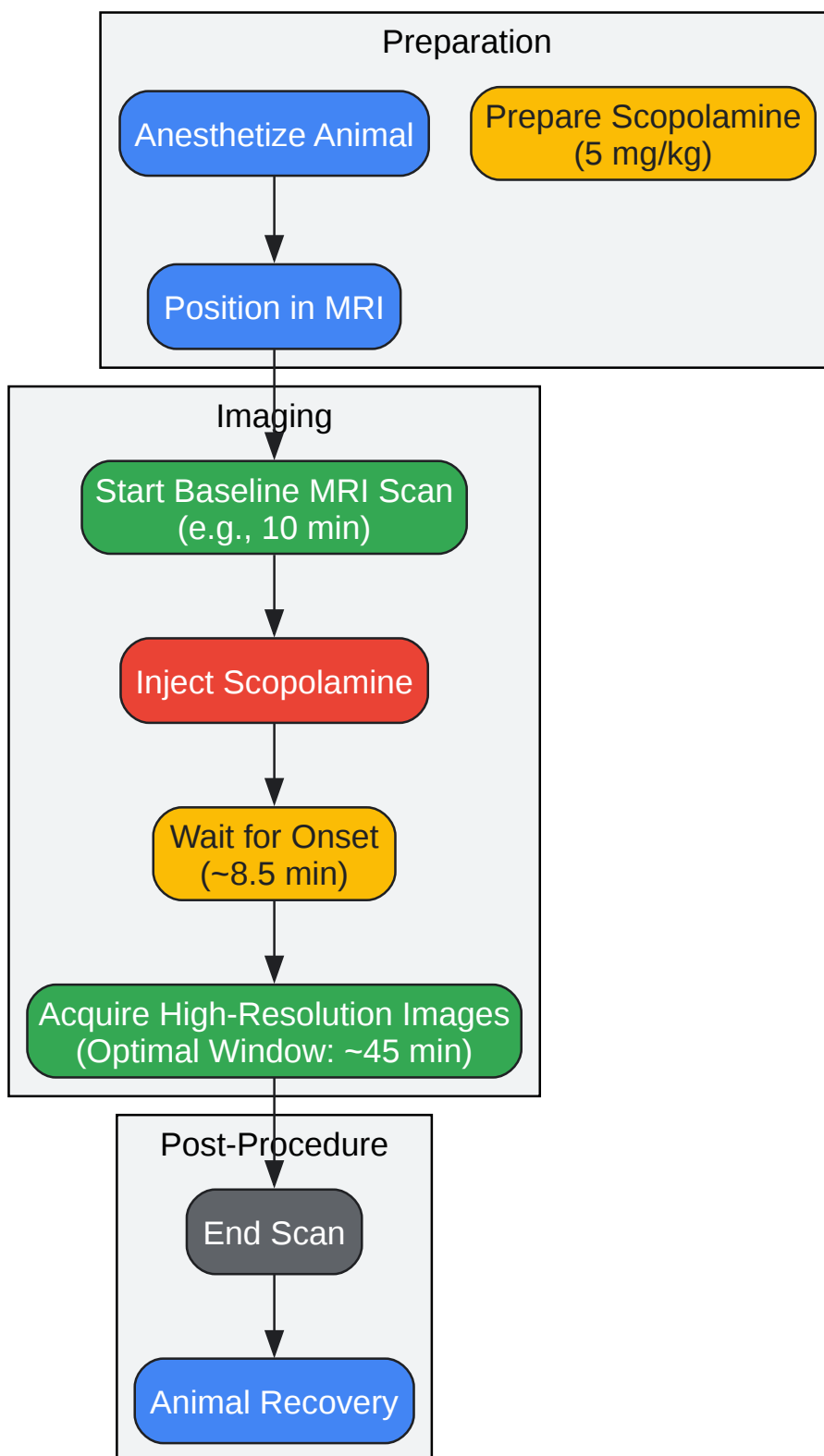
Mechanism of Action

Scopolamine butylbromide is a quaternary ammonium compound that acts as a competitive antagonist at muscarinic acetylcholine receptors (specifically M3 receptors) located on smooth muscle cells in the gastrointestinal, biliary, and genitourinary tracts.^{[4][5]} By blocking the action of acetylcholine, a neurotransmitter that stimulates smooth muscle contraction, **scopolamine butylbromide** induces muscle relaxation and reduces the frequency and amplitude of

peristaltic waves.[4][5] Due to its chemical structure, it does not readily cross the blood-brain barrier, minimizing central nervous system side effects.[4]

Signaling Pathway of Scopolamine Butylbromide





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